

2-(Bromomethyl)-3-fluoropyridine chemical structure and IUPAC name

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Compound of Interest

Compound Name: 2-(Bromomethyl)-3-fluoropyridine

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An In-depth Technical Guide to 2-(Bromomethyl)-3-fluoropyridine

This technical guide provides a comprehensive overview of **2-(Bromomethyl)-3-fluoropyridine**, a key intermediate in the development of pharmaceuticals and agrochemicals. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis. This document details its chemical structure, IUPAC name, physicochemical properties, and relevant experimental protocols.

Chemical Structure and IUPAC Name

2-(Bromomethyl)-3-fluoropyridine is a substituted pyridine derivative. The pyridine ring is functionalized with a bromomethyl group at the 2-position and a fluorine atom at the 3-position.

IUPAC Name: **2-(Bromomethyl)-3-fluoropyridine**

Chemical Structure Diagram:

Caption: Chemical structure of **2-(Bromomethyl)-3-fluoropyridine**.

Physicochemical Properties

The following table summarizes the key quantitative data for **2-(Bromomethyl)-3-fluoropyridine**.

Property	Value	Source
CAS Number	122307-44-2	[1][2]
Molecular Formula	C ₆ H ₅ BrFN	[1][2]
Molecular Weight	190.01 g/mol	[1][2]
Boiling Point	187.8 ± 25.0 °C (Predicted)	[1]
Density	1.632 ± 0.06 g/cm ³ (Predicted)	[1]
Storage Conditions	Inert atmosphere, store in freezer, under -20°C	[2]

Experimental Protocols

While a specific, detailed synthesis protocol for **2-(Bromomethyl)-3-fluoropyridine** is not readily available in the provided search results, a general methodology can be inferred from the synthesis of related fluoropyridine compounds, such as that described in patent CN102898358A.[3] This typically involves a multi-step process that may include bromination and fluorination of a suitable pyridine precursor.

A plausible synthetic route, based on common organic chemistry principles and related preparations, is outlined below. This should be considered a general guide, and specific reaction conditions would require optimization.

Hypothetical Synthesis Workflow:



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Caption: A generalized workflow for the synthesis of **2-(Bromomethyl)-3-fluoropyridine**.

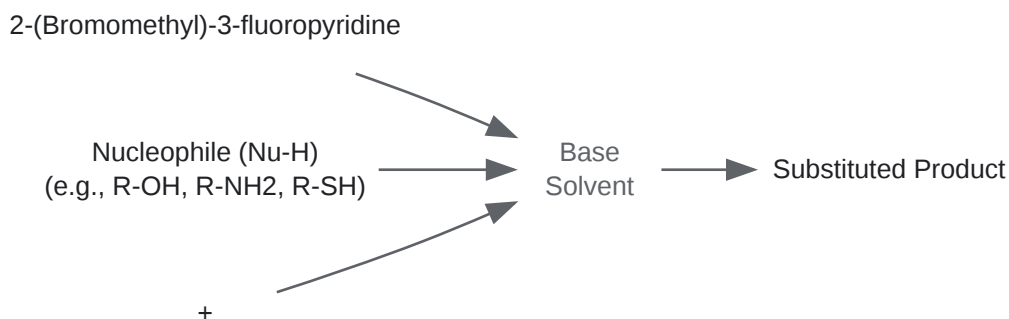
Detailed Steps of a Potential Synthesis:

- Bromination of 3-Fluoro-2-methylpyridine:
 - To a solution of 3-fluoro-2-methylpyridine in a suitable solvent (e.g., carbon tetrachloride), N-bromosuccinimide (NBS) is added.
 - A radical initiator, such as azobisisobutyronitrile (AIBN), is introduced to the mixture.
 - The reaction is heated under reflux for several hours and monitored by an appropriate method (e.g., TLC or GC-MS) to confirm the consumption of the starting material.
- Reaction Work-up and Extraction:
 - Upon completion, the reaction mixture is cooled to room temperature.
 - The succinimide byproduct is removed by filtration.
 - The filtrate is washed sequentially with an aqueous solution of sodium thiosulfate (to quench any remaining bromine), saturated sodium bicarbonate solution, and brine.
 - The organic layer is dried over an anhydrous drying agent (e.g., sodium sulfate or magnesium sulfate), filtered, and the solvent is removed under reduced pressure to yield the crude product.
- Purification:
 - The crude **2-(bromomethyl)-3-fluoropyridine** is purified using silica gel column chromatography, eluting with a non-polar/polar solvent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure product.

Applications in Synthesis

2-(Bromomethyl)-3-fluoropyridine is a valuable building block in organic synthesis, particularly for introducing the 3-fluoropyridin-2-ylmethyl moiety into larger molecules. This is often a key step in the synthesis of biologically active compounds. The bromomethyl group is a reactive handle that can readily participate in nucleophilic substitution reactions.

General Reaction Scheme:



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Caption: General nucleophilic substitution using **2-(Bromomethyl)-3-fluoropyridine**.

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References

- 1. 2-(bromomethyl)-3-fluoropyridine CAS#: 122307-44-2 [m.chemicalbook.com]
- 2. 122307-44-2|2-(Bromomethyl)-3-fluoropyridine|BLD Pharm [bldpharm.com]
- 3. CN102898358A - Preparation method of fluoropyridine compounds - Google Patents [patents.google.com]
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